

# What is the chemical structure of Eugenyl benzoate?

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An In-depth Technical Guide to the Chemical Structure of Eugenyl Benzoate

This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectroscopic characterization of **Eugenyl benzoate**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

### **Chemical Identity and Properties**

**Eugenyl benzoate**, a benzoate ester of eugenol, is a chemical compound with applications in the flavor and fragrance industry and as a subject of study in medicinal chemistry.[1][2]

Table 1: Chemical and Physical Properties of Eugenyl benzoate



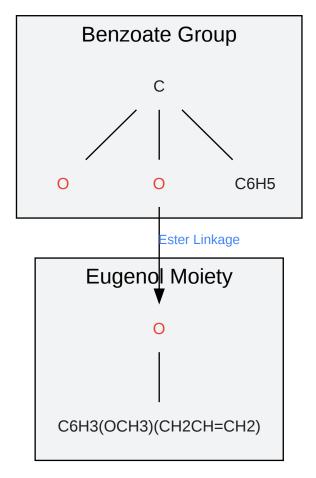
Property	Value	Source
IUPAC Name	(2-methoxy-4-prop-2- enylphenyl) benzoate	[1]
Synonyms	4-Allyl-2-methoxyphenyl benzoate, Eugenol benzoate, Benzoyl eugenol	[1]
Molecular Formula	C17H16O3	[1]
Molecular Weight	268.31 g/mol	[1]
CAS Number	531-26-0	[1]
Appearance	White needles	[1]
Melting Point	63-72 °C	[1]
SMILES	COC1=C(C=CC(=C1)CC=C)O C(=O)C2=CC=CC=C2	[1]
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#### **Chemical Structure**

The chemical structure of **Eugenyl benzoate** consists of a benzoate group attached to the hydroxyl group of eugenol. The structure is depicted in the diagram below.



#### Chemical Structure of Eugenyl benzoate



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Caption: Chemical structure of Eugenyl benzoate.

### Synthesis of Eugenyl benzoate

**Eugenyl benzoate** is typically synthesized via the esterification of eugenol with benzoyl chloride in the presence of a base.

## **Experimental Protocol: Synthesis of Eugenyl benzoate**

This protocol is based on the Schotten-Baumann reaction conditions.

Materials:

• Eugenol (1.0 g, 6.09 mmol)



- 10% aqueous sodium hydroxide (20 mL)
- Benzoyl chloride (2 mL, 17.18 mmol)
- Ethanol (for recrystallization)
- Deionized water

#### Procedure:

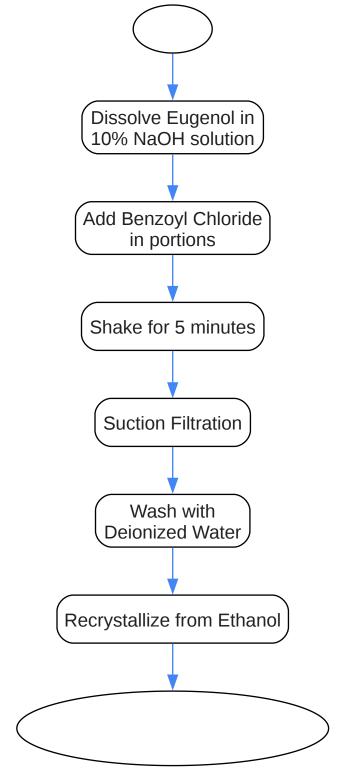
- In a 50 mL conical flask, dissolve eugenol (1.0 g) in 20 mL of 10% aqueous sodium hydroxide with swirling.
- Add benzoyl chloride (2 mL) in 1.0 mL portions to the flask with constant shaking.
- Stopper the flask and continue to shake the contents for 5 minutes.
- Collect the resulting solid product by suction filtration.
- Wash the crude product with deionized water (5 mL).
- Recrystallize the crude product from ethanol to obtain pure Eugenyl benzoate as white needles.[1]

#### **Synthesis Workflow**

The following diagram illustrates the workflow for the synthesis of **Eugenyl benzoate**.



#### Synthesis Workflow of Eugenyl benzoate



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Caption: Synthesis workflow for Eugenyl benzoate.



## **Spectroscopic Data**

The structure of **Eugenyl benzoate** is confirmed by various spectroscopic methods.

Table 2: Spectroscopic Data for Eugenyl benzoate

Technique	Data	Source
¹H NMR (CDCl₃)	δ (ppm): 7.82 (d, 2H), 7.59 (t, 1H), 7.42 (t, 2H), 7.06 (d, 1H), 6.85 (d, 1H), 6.83 (dd, 1H), 5.95 (m, 1H), 5.07 (d, 1H), 5.04 (d, 1H), 3.80 (s, 3H), 3.36 (d, 2H)	[1]
FT-IR	The presence of a C=O stretching band for the ester group is a characteristic feature.	[3]
Mass Spectrometry	Molecular Ion Peak (M+) at m/z 268	[3]

# **Biological Activity of Derivatives**

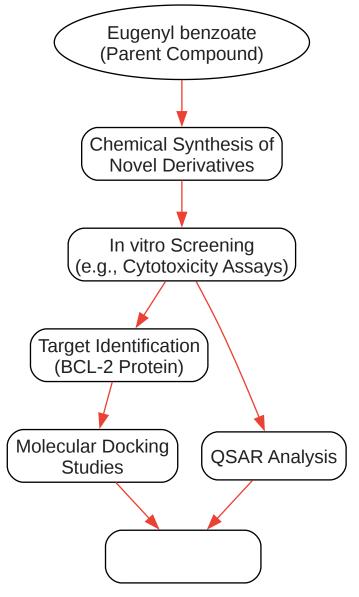
While specific signaling pathways for **Eugenyl benzoate** are not extensively documented, derivatives of **Eugenyl benzoate** have been investigated for their potential as BCL-2 inhibitors in colorectal cancer.[4][5]

# Logical Relationship: Eugenyl Benzoate Derivatives as BCL-2 Inhibitors

The diagram below illustrates the logical relationship in the investigation of **Eugenyl benzoate** derivatives as potential anticancer agents.



#### Logical Flow for Investigating Eugenyl benzoate Derivatives



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Caption: Logical workflow for the development of **Eugenyl benzoate** derivatives as BCL-2 inhibitors.

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